

# An In-depth Technical Guide to the Chemical Structure and Properties of Narcobarbital

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## Compound of Interest

Compound Name: *Narcobarbital*

Cat. No.: *B1221606*

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## Introduction

**Narcobarbital**, also known as Pronarcon or Enibomal, is a barbiturate derivative first synthesized in 1932.<sup>[1][2]</sup> It is classified as a central nervous system depressant and has been utilized in veterinary medicine as a surgical anesthetic.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and pharmacological profile of **Narcobarbital**, intended to serve as a resource for researchers and professionals in drug development.

## Chemical Structure and Identification

**Narcobarbital** is chemically designated as 5-(2-bromoprop-2-en-1-yl)-5-isopropyl-1-methylpyrimidine-2,4,6(1H,3H,5H)-trione.<sup>[1]</sup> It is an N-methylated derivative of propallylone.<sup>[1]</sup>

Table 1: Chemical Identification of **Narcobarbital**

Identifier	Value
IUPAC Name	5-(2-bromoprop-2-en-1-yl)-5-isopropyl-1-methylpyrimidine-2,4,6(1H,3H,5H)-trione[1]
CAS Number	125-55-3[1]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> BrN <sub>2</sub> O <sub>3</sub> [3]
SMILES	<chem>CC(C)C1(CC(Br)=C)C(=O)N(C)C(=O)NC1=O</chem> [4]
InChI	InChI=1S/C11H15BrN2O3/c1-6(2)11(5-7(3)12)8(15)13-10(17)14(4)9(11)16/h6H,3,5H2,1-2,4H3,(H,13,15,17)[4]

## Physicochemical Properties

The physicochemical properties of **Narcobarbital** are crucial for its formulation, absorption, distribution, and overall pharmacokinetic profile.

Table 2: Physicochemical Properties of **Narcobarbital**

Property	Value	Unit	Source
Molar Mass	303.15	g/mol	[3]
Melting Point	115	°C	[5]
pKa (acidic)	7.74 (calculated)	[3]	
LogP (calculated)	1.93	[3]	
Water Solubility (ALOGS)	-2.66	logS	[3]
Topological Polar Surface Area (TPSA)	66.48	Å²	[3]
Solubility	Very sparingly soluble in water. Soluble in methanol, ethanol, pyridine, and alkaline aqueous solutions.		[5]

## Synthesis and Preparation

### Synthesis of Narcobarbital

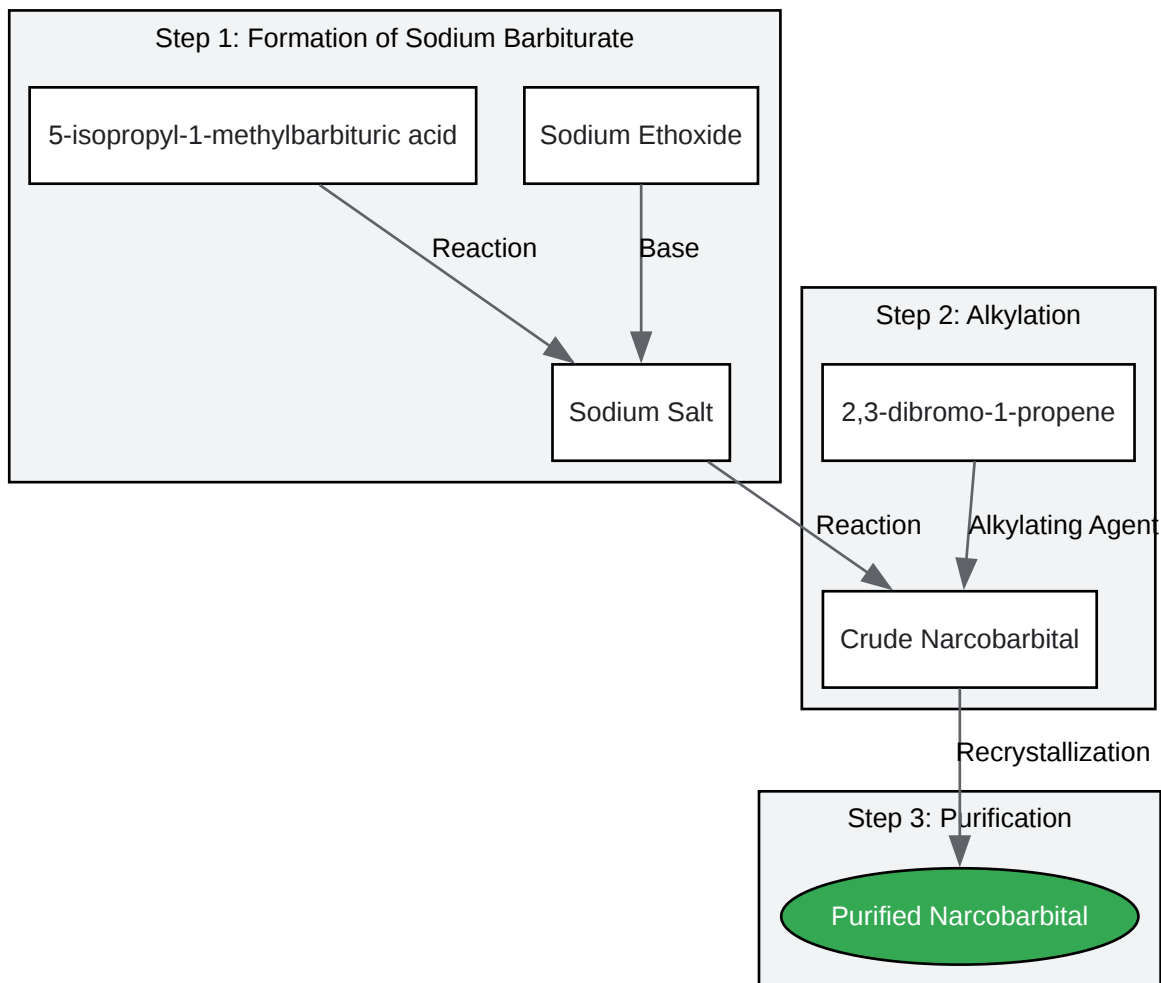
The synthesis of **Narcobarbital** involves the alkylation of a barbiturate precursor. A general method involves heating 5-isopropyl-1-methylbarbituric acid with 2,3-dibromo-1-propene in an alkaline solution.[5] The following is a detailed experimental protocol adapted from the synthesis of similar barbiturates.

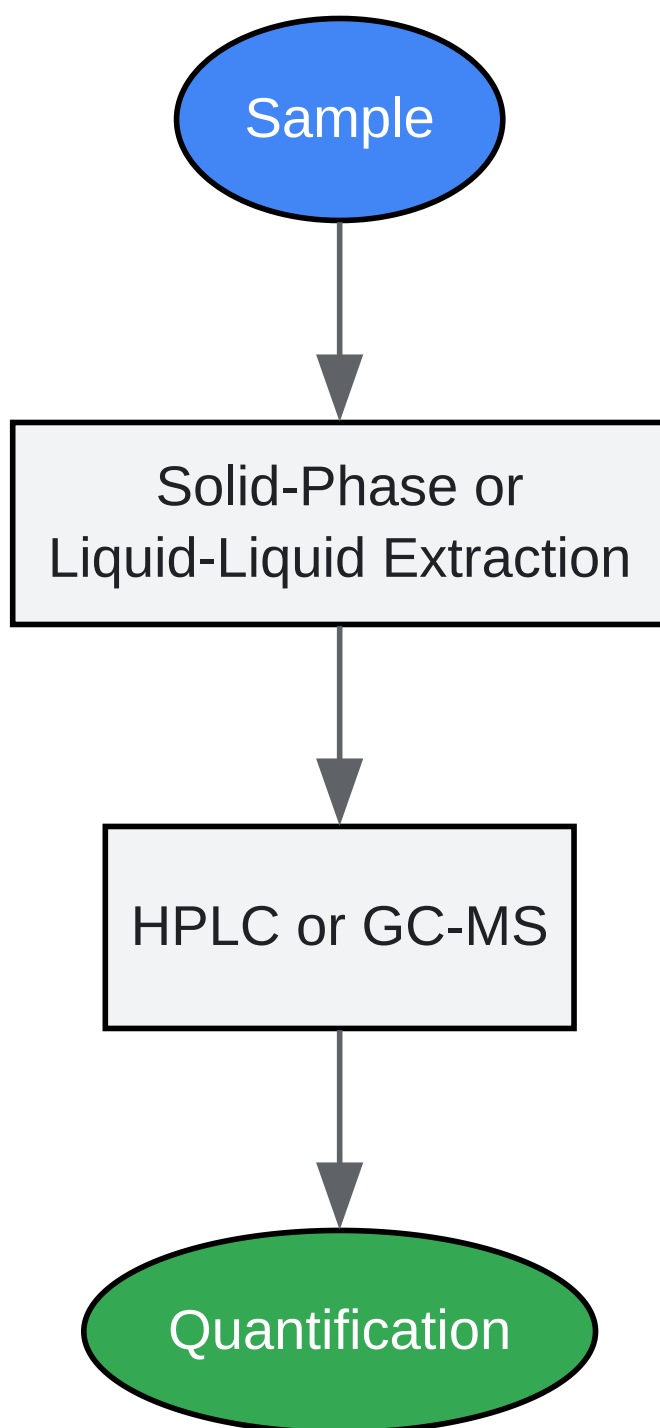
#### Experimental Protocol: Synthesis of **Narcobarbital**

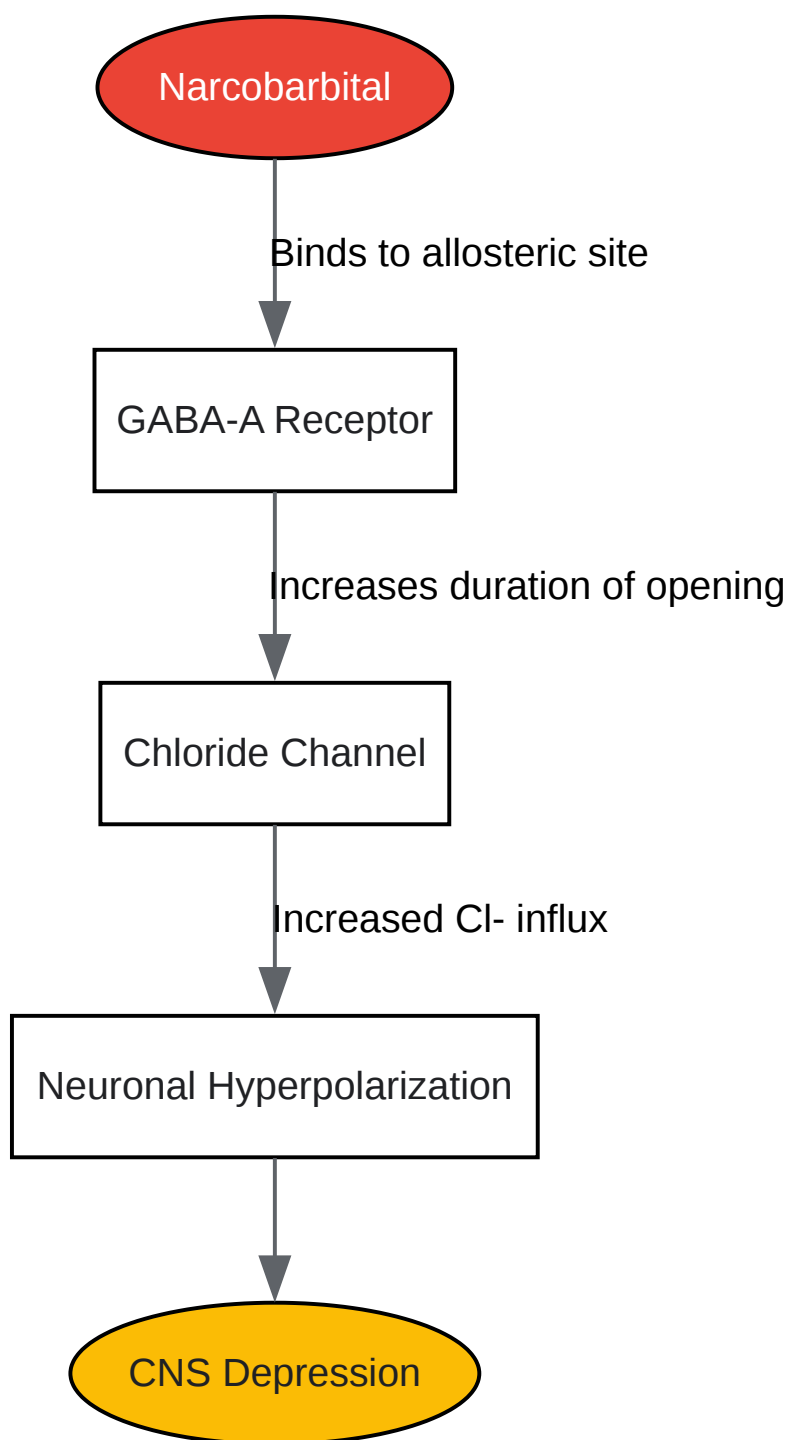
- Materials:
  - 5-isopropyl-1-methylbarbituric acid
  - 2,3-dibromo-1-propene
  - Sodium ethoxide

- Absolute ethanol
- Hydrochloric acid (HCl)
- Distilled water
- Procedure:
  - Preparation of Sodium Ethoxide Solution: In a round-bottom flask equipped with a reflux condenser, dissolve a stoichiometric amount of sodium metal in absolute ethanol under an inert atmosphere to prepare a fresh solution of sodium ethoxide.
  - Reaction: To the sodium ethoxide solution, add 5-isopropyl-1-methylbarbituric acid to form the corresponding sodium salt. Subsequently, add 2,3-dibromo-1-propene dropwise to the reaction mixture.
  - Reflux: Heat the reaction mixture to reflux for several hours to ensure the completion of the alkylation reaction.
  - Work-up: After cooling to room temperature, remove the ethanol under reduced pressure. Dissolve the residue in water.
  - Precipitation: Acidify the aqueous solution with hydrochloric acid to precipitate the crude **Narcobarbital**.
  - Purification: Collect the precipitate by filtration, wash with cold water, and recrystallize from a suitable solvent such as dilute ethanol to obtain pure **Narcobarbital**.[\[5\]](#)

Diagram 1: Synthesis Workflow of **Narcobarbital**







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## References

- 1. Narcobarbital - Wikipedia [en.wikipedia.org]
- 2. Narcobarbital [medbox.iiab.me]
- 3. narcobarbital [drugcentral.org]
- 4. Pronarcon | C<sub>11</sub>H<sub>15</sub>BrN<sub>2</sub>O<sub>3</sub> | CID 18735 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Narcobarbital [drugfuture.com]
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